

Independent Verification of SRI 6409-94 Teratogenic Activity: A Comparative Guide

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Compound of Interest

Compound Name: SRI 6409-94

Cat. No.: B161189

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the teratogenic activity of the synthetic retinoid **SRI 6409-94** with alternative in vitro testing methods. The information presented is intended to support independent verification and inform the selection of appropriate assays for developmental toxicity screening. **SRI 6409-94**, an analogue of Ro 13-6298, is a known teratogen and serves as a valuable molecular tool for studying the effects of the three-dimensional configuration of retinol on developmental processes.^[1]

In Vivo Teratogenicity of SRI 6409-94

SRI 6409-94 has been demonstrated to be a potent teratogen in vivo. Studies in Syrian golden hamsters have shown that oral administration of **SRI 6409-94** during organogenesis leads to a dose-dependent increase in fetal malformations.

Quantitative Data

Dose (mg/kg)	Route of Administration	Animal Model	Observed Teratogenic Effects	Reference
Data not available in search results	Oral	Syrian Golden Hamster	Dose-dependent fetal malformations, including craniofacial, limb, and central nervous system defects.	Willhite et al., 1990

Note: The specific dose-response data from the primary literature (Willhite et al., 1990) was not accessible in the provided search results. Researchers should consult the full-text article for detailed quantitative information.

Experimental Protocol: In Vivo Hamster Teratogenicity Assay

The following is a generalized protocol based on standard teratogenicity studies in hamsters. The specific protocol for **SRI 6409-94** can be found in the primary literature.

Objective: To assess the teratogenic potential of a test compound in pregnant Syrian golden hamsters.

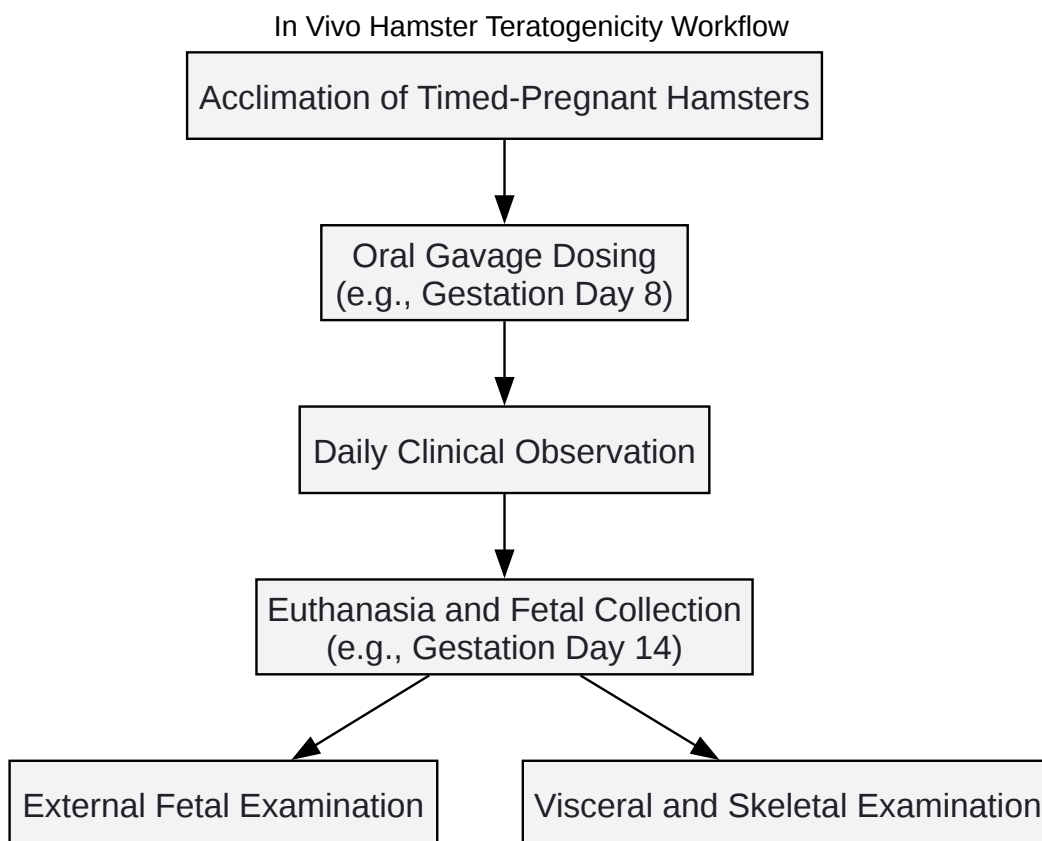
Materials:

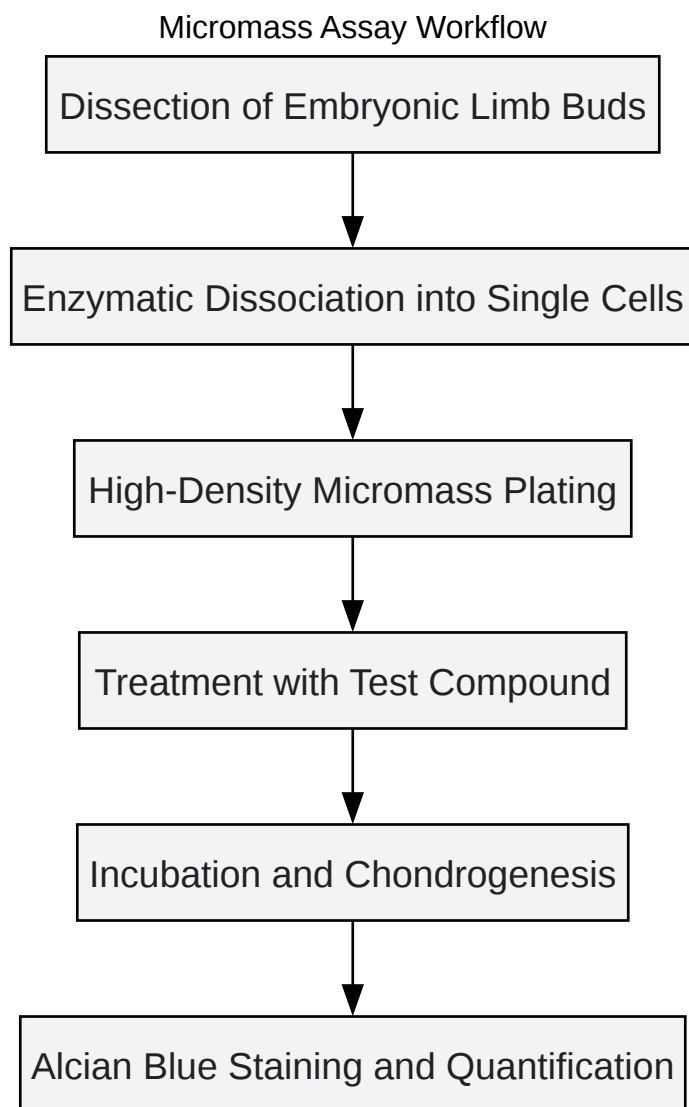
- Timed-pregnant Syrian golden hamsters
- Test compound (**SRI 6409-94**)
- Vehicle for dosing (e.g., corn oil)
- Gavage needles
- Standard laboratory animal housing and care facilities

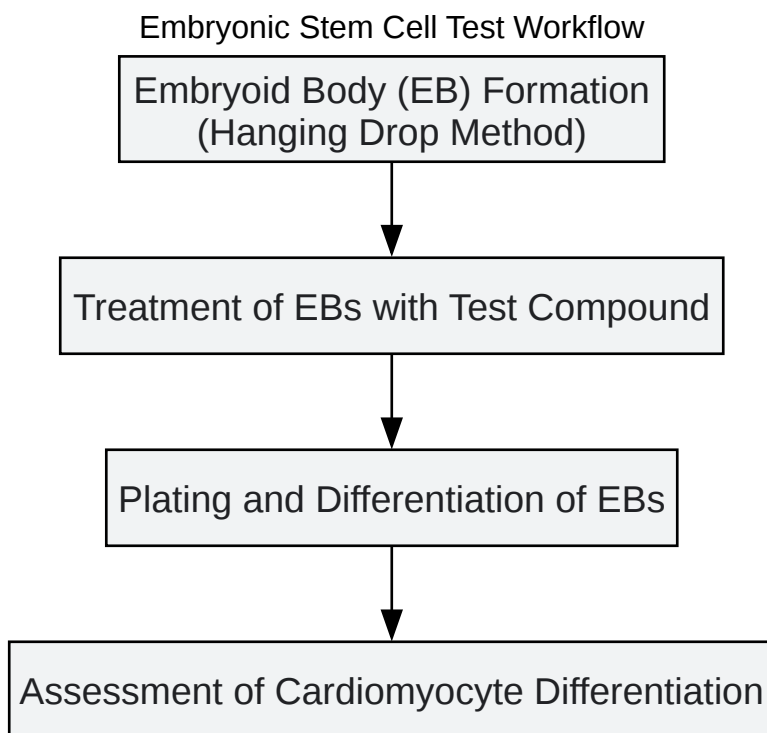
- Surgical instruments for caesarean section
- Dissecting microscope

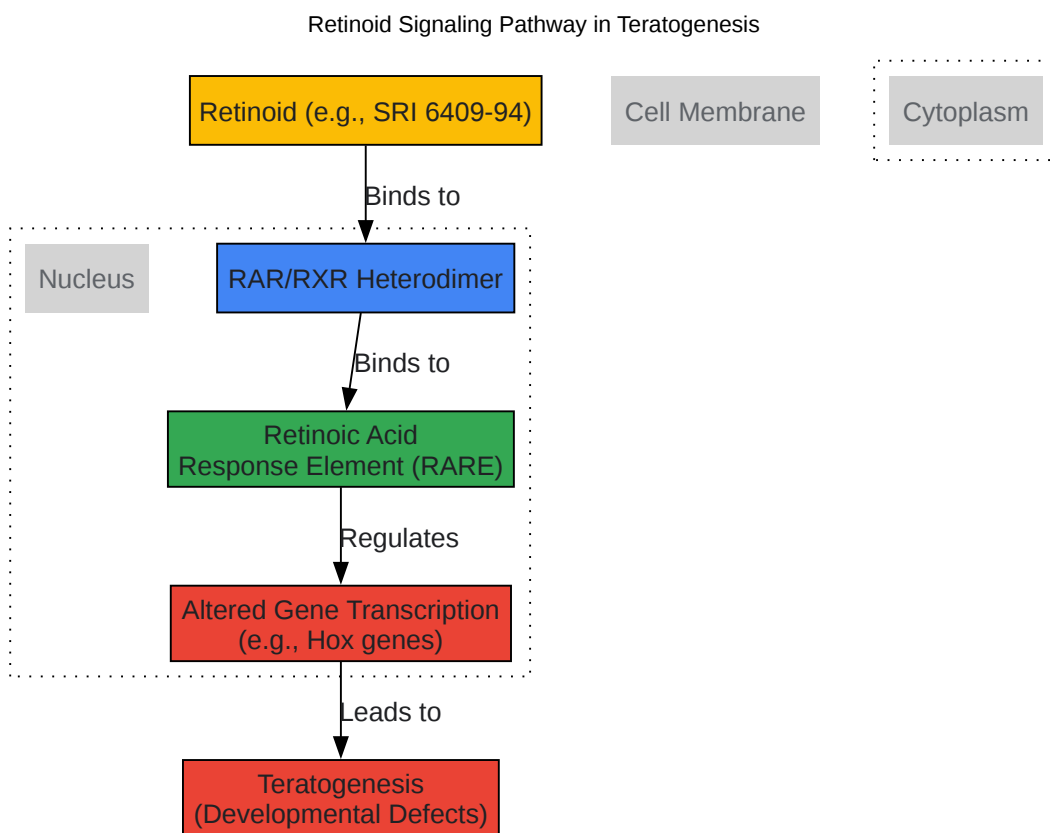
Procedure:

- Animal Acclimation: Timed-pregnant hamsters are acclimated to the laboratory environment.
- Dosing: On a specific day of gestation (typically during the period of major organogenesis, e.g., day 8), animals are weighed and administered a single oral dose of **SRI 6409-94** or the vehicle control via gavage. Multiple dose groups are used to establish a dose-response relationship.
- Observation: Animals are monitored daily for clinical signs of toxicity.
- Fetal Collection: On a day just prior to parturition (e.g., day 14 or 15 of gestation), the dams are euthanized, and the uterine horns are exteriorized. The number of implantation sites, resorptions, and live and dead fetuses are recorded.
- Fetal Examination: Live fetuses are weighed and examined for external malformations under a dissecting microscope. A subset of fetuses is typically processed for visceral and skeletal examination to detect internal abnormalities.









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References

- 1. medchemexpress.com [medchemexpress.com]
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